

An In-depth Technical Guide to the Platinum-Cobalt (Pt-Co) Phase Diagram

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Platinum-cobalt**

Cat. No.: **B8599474**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **platinum-cobalt** (Pt-Co) binary alloy system, focusing on its phase diagram, the underlying experimental methodologies for its determination, and the critical phase transformations that dictate its material properties. The Pt-Co system is of significant interest in various fields, including catalysis, data storage, and biomedical applications, owing to the unique magnetic and chemical properties of its alloys.

The Platinum-Cobalt Phase Diagram

The Pt-Co phase diagram is characterized by a continuous solid solution between platinum and cobalt at high temperatures and the formation of ordered intermetallic compounds at lower temperatures. The system exhibits critical order-disorder transformations that are fundamental to tailoring the properties of Pt-Co alloys.

At high temperatures, platinum and cobalt form a complete solid solution with a face-centered cubic (fcc) crystal structure, denoted as (A1). As the temperature decreases, ordered phases with specific stoichiometries, primarily Pt₃Co, PtCo, and Co₃Pt, become stable. The equiatomic PtCo alloy, in particular, undergoes a transformation from the disordered A1 phase to an ordered L10 (tetragonal) structure at approximately 825°C.^[1] This ordered phase is responsible for the hard magnetic properties of Pt-Co alloys. Additionally, superlattices of the Pt₃Co type (L12 structure) are observed.^[1]

A thermodynamic modeling of the Co-Pt system utilizing the CALPHAD (Calculation of Phase Diagrams) method has been performed to provide a comprehensive understanding of the phase equilibria.^[2] This approach uses thermodynamic models to describe the Gibbs energy of each phase, and the model parameters are optimized using experimental data. The resulting calculated phase diagram is in good agreement with experimental observations.

Quantitative Phase Diagram Data

The following tables summarize the key quantitative data for the Pt-Co phase diagram, including invariant reactions and the crystal structures of the constituent phases.

Table 1: Invariant Reactions in the Pt-Co System

Reaction	Temperature (°C)	Composition (at. % Co)	Phases Involved
Melting	1768 (Pt) - 1495 (Co)	0 - 100	$L \leftrightarrow (A1)$
$A1 \rightarrow L10$	~825	~50	$(A1) \leftrightarrow PtCo$
$A1 \rightarrow L12$	Varies with composition	~25 and ~75	$(A1) \leftrightarrow Pt3Co$ or $Co3Pt$

Table 2: Crystal Structure of Phases in the Pt-Co System

Phase	Pearson Symbol	Space Group	Prototype
(A1)	cF4	Fm-3m	Cu
L10 (PtCo)	tP2	P4/mmm	AuCu
L12 (Pt3Co)	cP4	Pm-3m	AuCu3
L12 (Co3Pt)	cP4	Pm-3m	AuCu3

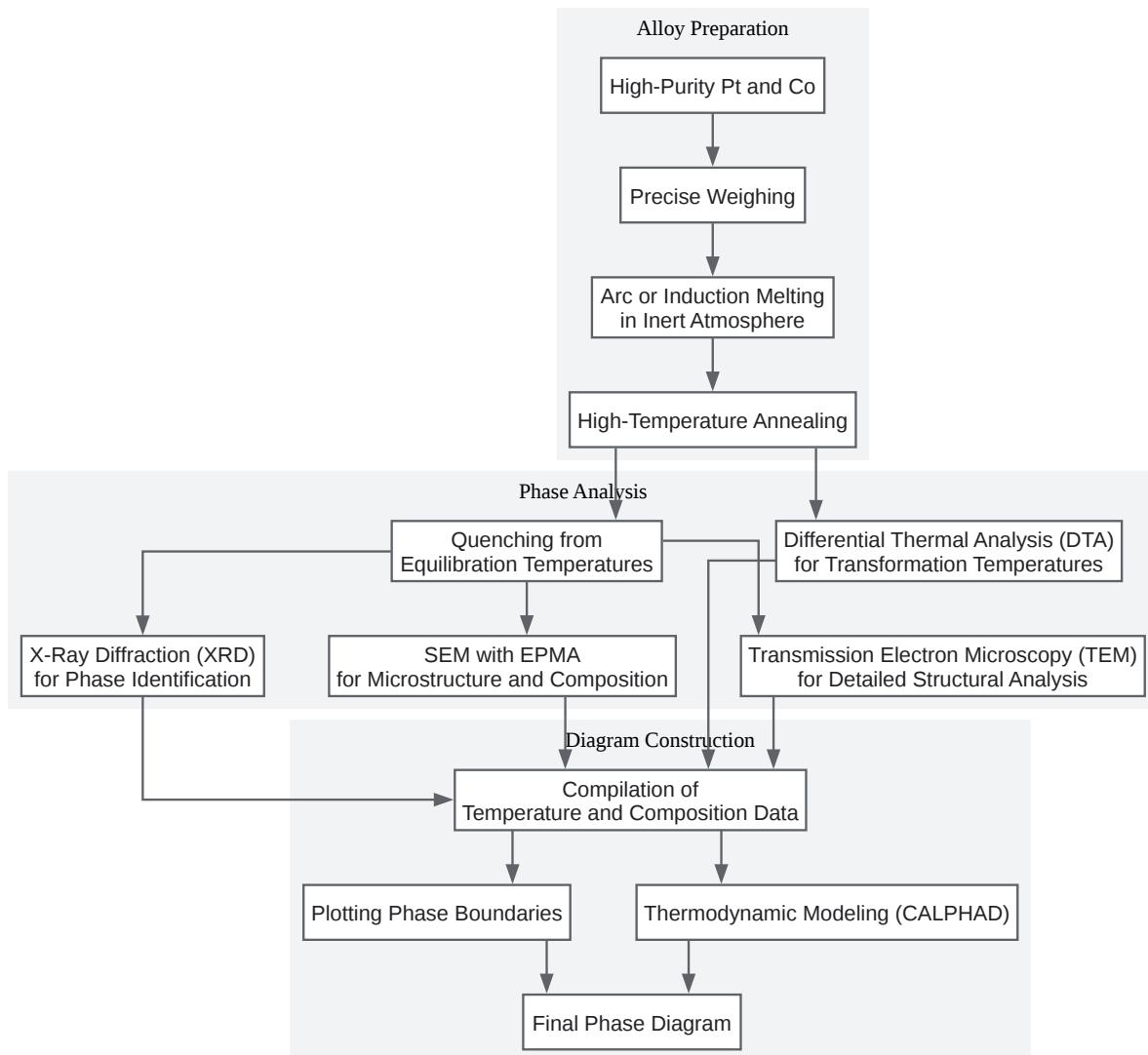
Experimental Determination of the Phase Diagram

The determination of a binary alloy phase diagram like that of Pt-Co is a meticulous process involving the preparation of a series of alloys with varying compositions, heat treatment to

achieve equilibrium, and characterization of the phases present at different temperatures.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the determination of a binary alloy phase diagram.

[Click to download full resolution via product page](#)

A typical experimental workflow for phase diagram determination.

Detailed Experimental Protocols

1. Alloy Preparation and Homogenization:

- Materials: High-purity platinum (99.99%) and cobalt (99.99%) are used as starting materials.
- Weighing: The constituent metals are weighed precisely to achieve the desired atomic percentages for a series of alloys across the entire composition range.
- Melting: The alloys are typically prepared by arc melting or induction melting under an inert atmosphere (e.g., high-purity argon) to prevent oxidation. The samples are flipped and remelted several times to ensure chemical homogeneity.
- Homogenization: The as-cast alloys are sealed in quartz ampoules under vacuum and subjected to a prolonged high-temperature anneal (e.g., at 1200°C for several days) to eliminate dendritic segregation and achieve a uniform composition.

2. Phase Equilibria Determination:

- Equilibration: Small pieces of the homogenized alloys are annealed at various temperatures for extended periods to allow the microstructure to reach thermodynamic equilibrium. The duration of the anneal is critical, especially at lower temperatures where diffusion rates are slower.
- Quenching: After equilibration, the samples are rapidly quenched in a suitable medium (e.g., ice water or liquid nitrogen) to retain the high-temperature phase structure at room temperature for analysis.

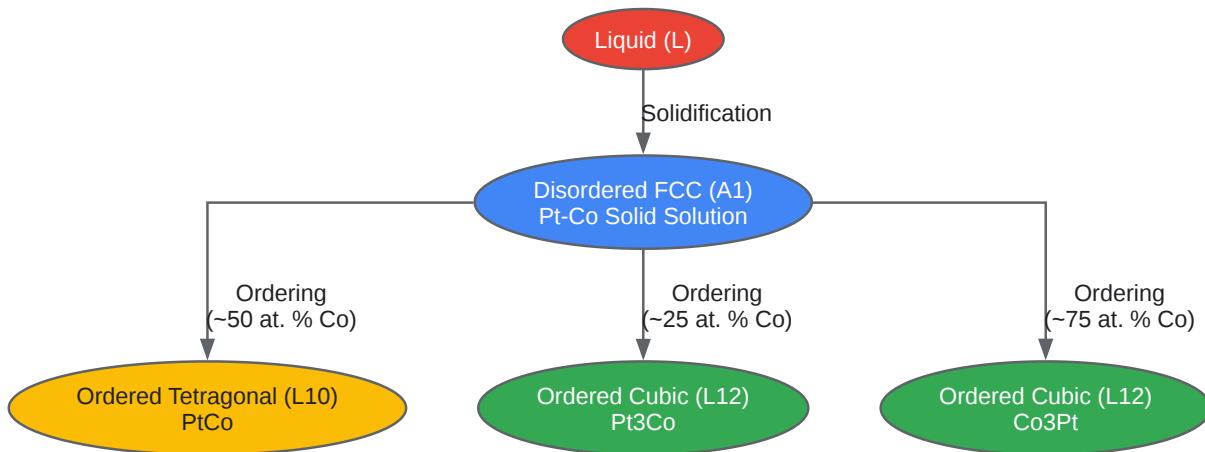
3. Phase Characterization Techniques:

- Differential Thermal Analysis (DTA): DTA is employed to determine the temperatures of phase transformations, such as solidus, liquidus, and solid-state transitions. The sample is heated and cooled at a controlled rate, and the temperature difference between the sample and a reference material is monitored. Thermal events in the sample (e.g., melting or phase changes) appear as peaks on the DTA curve.

- X-Ray Diffraction (XRD): XRD is a primary tool for identifying the crystal structures of the phases present in the quenched samples.^[3] The diffraction pattern provides information about the lattice parameters and the symmetry of the crystal lattice, allowing for the identification of the A1, L10, and L12 phases.
- Scanning Electron Microscopy (SEM) with Electron Probe Microanalysis (EPMA): SEM is used to observe the microstructure of the equilibrated and quenched alloys. EPMA provides quantitative chemical analysis of the individual phases within the microstructure, which is essential for determining the composition limits of the phase fields.
- Transmission Electron Microscopy (TEM): TEM offers high-resolution imaging and diffraction capabilities for detailed structural analysis of the phases, including the identification of superlattice reflections associated with the ordered L10 and L12 structures.^[4]

Key Phases and Their Relationships

The relationship between the key phases in the Pt-Co system as a function of temperature and composition is a central aspect of its phase diagram.



[Click to download full resolution via product page](#)

Key phases and transformations in the Pt-Co system.

This guide provides a foundational understanding of the **platinum-cobalt** phase diagram, critical for the development and application of Pt-Co alloys. The interplay between composition, temperature, and crystal structure, as detailed in the phase diagram, allows for the precise control of the material's properties for a wide range of advanced applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.youtube.com [m.youtube.com]
- 2. dl.edi-info.ir [dl.edi-info.ir]
- 3. calphad.com [calphad.com]
- 4. DSpace [repository.mines.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Platinum-Cobalt (Pt-Co) Phase Diagram]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8599474#phase-diagram-of-the-platinum-cobalt-system>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com